

Application Note: Quantitative Analysis of 2-(p-Tolylamino)isonicotinonitrile

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Compound of Interest

Compound Name: 2-(p-Tolylamino)isonicotinonitrile

CAS No.: 137225-07-1

Cat. No.: B173583

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Abstract

This document provides a comprehensive guide to the quantitative analysis of **2-(p-Tolylamino)isonicotinonitrile**, a key intermediate in pharmaceutical synthesis and a compound of interest in chemical research. Accurate quantification is critical for process optimization, quality control, and pharmacokinetic studies. This application note details three robust analytical methods: High-Performance Liquid Chromatography with UV Detection (HPLC-UV) for high-specificity quantification, Gas Chromatography-Mass Spectrometry (GC-MS) for definitive identification and quantification, and direct UV-Vis Spectrophotometry for rapid, high-throughput screening. Each section offers detailed, step-by-step protocols, explains the scientific rationale behind methodological choices, and presents guidelines for method validation, ensuring trustworthy and reproducible results for researchers, scientists, and drug development professionals.

Introduction and Physicochemical Rationale

2-(p-Tolylamino)isonicotinonitrile is a substituted aminopyridine derivative. Its structure, featuring a pyridine ring, a secondary amine linkage, and a nitrile group, imparts specific

chemical properties that inform the selection of appropriate analytical techniques. The molecule contains multiple chromophores, including the tolyl and pyridine rings, making it an excellent candidate for UV-based detection methods. The presence of nitrogen atoms in its structure provides sites for potential interactions in chromatographic separations.^[1]

The selection of an analytical method is contingent on the specific requirements of the analysis, such as required sensitivity, selectivity, sample matrix complexity, and available instrumentation. This guide presents three validated approaches to empower the researcher with a choice that best fits their experimental context.

Method 1: High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

HPLC is the cornerstone technique for the analysis of non-volatile or thermally sensitive organic molecules, offering high resolution, sensitivity, and reproducibility. A Reverse-Phase HPLC (RP-HPLC) method is proposed here, as it is ideally suited for separating moderately polar compounds like **2-(p-Tolylamino)isonicotinonitrile** from potential impurities.

Principle and Causality

In this RP-HPLC method, the analyte is separated based on its hydrophobic interactions with a non-polar stationary phase (C18) and a polar mobile phase. **2-(p-Tolylamino)isonicotinonitrile**, being a moderately non-polar molecule, will be retained on the column and will elute at a characteristic retention time when a suitable mobile phase composition is used. The mobile phase, a mixture of acetonitrile and a buffered aqueous solution, is optimized to achieve a sharp, symmetrical peak shape and an efficient run time.^[2]^[3] UV detection is selected due to the strong absorbance of the aromatic rings in the analyte's structure. The detection wavelength is set at the absorbance maximum (λ_{max}) to ensure the highest sensitivity.^[4]

Experimental Protocol

Instrumentation and Materials:

- HPLC system with a quaternary or binary pump, autosampler, column oven, and UV-Vis or Photodiode Array (PDA) detector.

- C18 analytical column (e.g., 250 mm x 4.6 mm, 5 μ m particle size).
- Acetonitrile (HPLC grade).
- Ammonium acetate (analytical grade).
- Formic acid (analytical grade).
- Ultrapure water.
- **2-(p-Tolylamino)isonicotinonitrile** reference standard.

Protocol Steps:

- Mobile Phase Preparation:
 - Mobile Phase A: 10 mM Ammonium acetate in water, adjusted to pH 4.5 with formic acid.
 - Mobile Phase B: Acetonitrile.
 - Filter both phases through a 0.45 μ m membrane filter and degas.
- Standard Solution Preparation:
 - Prepare a stock solution of 1.0 mg/mL of the reference standard in acetonitrile.
 - Perform serial dilutions with the mobile phase to create a set of calibration standards (e.g., 1, 5, 10, 25, 50, 100 μ g/mL).
- Sample Preparation:
 - Accurately weigh the sample and dissolve it in acetonitrile to a concentration expected to fall within the calibration range.
 - Filter the sample solution through a 0.45 μ m syringe filter before injection.
- Chromatographic Analysis:
 - Set the HPLC conditions as detailed in Table 1.

- Inject the calibration standards, followed by the samples.
- Quantification:
 - Generate a calibration curve by plotting the peak area against the concentration of the standards.
 - Determine the concentration of **2-(p-Tolylamino)isonicotinonitrile** in the samples using the linear regression equation from the calibration curve.

Data and Validation

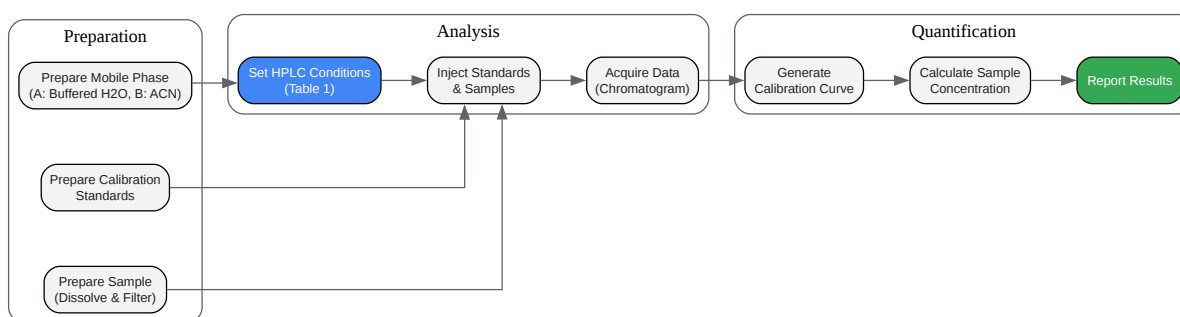
Table 1: Recommended HPLC-UV Chromatographic Conditions

Parameter	Condition	Rationale
Column	C18 (250 mm x 4.6 mm, 5 μ m)	Provides excellent retention and separation for moderately polar aromatic compounds.
Mobile Phase	A: 10 mM Ammonium Acetate (pH 4.5); B: Acetonitrile	Buffered aqueous/organic mixture ensures good peak shape and reproducibility.
Gradient	Isocratic: 60% B	A simple isocratic method is often sufficient if the sample matrix is not complex.
Flow Rate	1.0 mL/min	Standard flow rate for a 4.6 mm ID column, balancing speed and resolution.
Column Temperature	30 $^{\circ}$ C	Maintains stable retention times and improves peak symmetry.
Detection (λ)	~254 nm or determined λ_{max}	Aromatic nature of the compound ensures strong UV absorbance. [4]
Injection Volume	10 μ L	Standard volume for analytical HPLC.

Table 2: Typical HPLC Method Validation Parameters

Parameter	Acceptance Criteria	Purpose
Linearity (R^2)	≥ 0.999	Confirms a direct proportional relationship between concentration and response.[3]
Accuracy (% Recovery)	98.0 - 102.0%	Measures the closeness of the experimental value to the true value.[5]
Precision (%RSD)	$\leq 2.0\%$	Demonstrates the method's repeatability and intermediate precision.[2]
LOD / LOQ	Analyte Dependent	Defines the lowest concentration that can be reliably detected and quantified.[6]

HPLC Workflow Diagram



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Caption: HPLC-UV analysis workflow for **2-(p-Tolylamino)isonicotinonitrile**.

Method 2: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique that combines the separation capabilities of gas chromatography with the detection power of mass spectrometry. It provides high sensitivity and, crucially, structural information, making it the gold standard for definitive identification. This method is suitable if the analyte is thermally stable and sufficiently volatile.

Principle and Causality

The sample is vaporized in a heated inlet and separated as it travels through a capillary column. Separation is based on the analyte's boiling point and its interaction with the column's stationary phase. After elution, the analyte enters the mass spectrometer, where it is ionized (typically by Electron Ionization - EI), fragmented, and detected. The resulting mass spectrum provides a unique "fingerprint" of the molecule, allowing for unambiguous identification.^[7] Quantification is achieved by monitoring specific ions and comparing their response to that of known standards.

Experimental Protocol

Instrumentation and Materials:

- GC-MS system with a capillary column, autosampler, and an EI source.
- DB-5ms or similar non-polar capillary column (e.g., 30 m x 0.25 mm, 0.25 µm film thickness).
- Helium (carrier gas, 99.999% purity).
- Dichloromethane or Ethyl Acetate (GC grade).
- **2-(p-Tolylamino)isonicotinonitrile** reference standard.

Protocol Steps:

- Standard Solution Preparation:

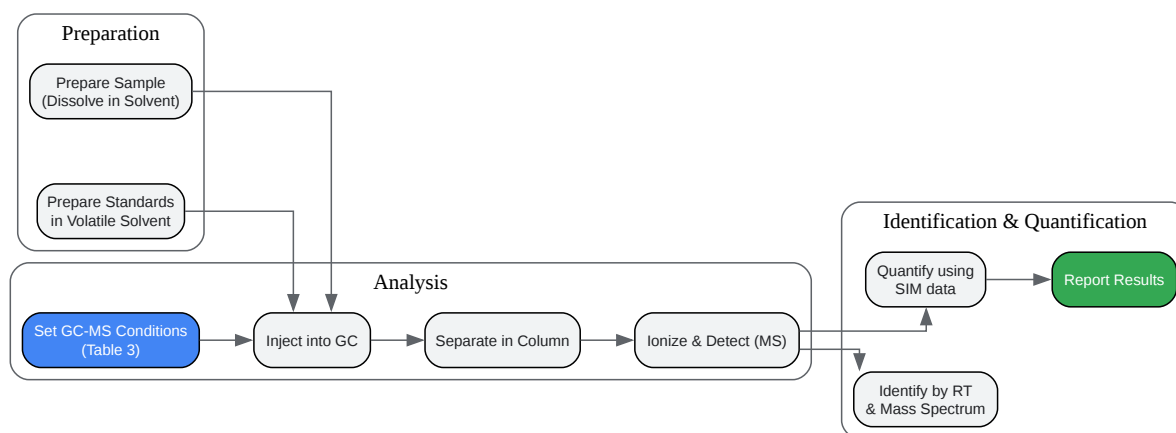
- Prepare a 1.0 mg/mL stock solution of the reference standard in a suitable volatile solvent (e.g., dichloromethane).
- Perform serial dilutions to prepare calibration standards (e.g., 0.1, 0.5, 1, 5, 10, 20 µg/mL).
- Sample Preparation:
 - Dissolve the sample in the same solvent used for standards to an appropriate concentration.
 - Ensure the sample is free of non-volatile residues.
- GC-MS Analysis:
 - Set the GC-MS conditions as detailed in Table 3.
 - Acquire data in both full scan mode (for identification) and Selected Ion Monitoring (SIM) mode (for quantification).
- Quantification:
 - Identify the analyte peak by its retention time and mass spectrum.
 - In SIM mode, create a calibration curve by plotting the peak area of a characteristic ion (e.g., the molecular ion) against concentration.
 - Calculate the sample concentration from the calibration curve.

Data and Validation

Table 3: Recommended GC-MS Conditions

Parameter	Condition	Rationale
Column	DB-5ms (30 m x 0.25 mm, 0.25 µm)	A robust, general-purpose column for separating a wide range of organic compounds.
Carrier Gas	Helium at 1.2 mL/min (constant flow)	Inert carrier gas providing good chromatographic efficiency.
Inlet Temperature	250 °C	Ensures rapid and complete vaporization without thermal degradation.
Injection Mode	Splitless (1 µL)	Maximizes sensitivity for trace analysis.
Oven Program	100 °C (1 min), ramp to 280 °C at 15 °C/min, hold for 5 min	Temperature gradient ensures separation from other volatile components and sharp peaks.
MS Transfer Line	280 °C	Prevents condensation of the analyte before entering the ion source.
Ion Source Temp.	230 °C	Standard temperature for EI.
Ionization Mode	Electron Ionization (EI) at 70 eV	Produces a reproducible fragmentation pattern for library matching and identification. [8]
Mass Range	50 - 450 amu	Covers the expected mass of the analyte and its fragments.

GC-MS Workflow Diagram



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Caption: GC-MS analysis workflow for **2-(p-Tolylamino)isonicotinonitrile**.

Method 3: UV-Vis Spectrophotometry

This method provides a rapid and straightforward approach for quantifying **2-(p-Tolylamino)isonicotinonitrile** in simple, clean sample matrices where interfering substances are absent. It relies on the direct measurement of UV light absorbance and the Beer-Lambert Law.

Principle and Causality

The Beer-Lambert Law states that the absorbance of a solution is directly proportional to the concentration of the absorbing species and the path length of the light through the solution. The extensive π -conjugated system in **2-(p-Tolylamino)isonicotinonitrile** results in strong UV absorbance.[9] By measuring the absorbance at the wavelength of maximum absorption (λ_{max}), where the sensitivity is highest, and comparing it to a calibration curve prepared from standards, the concentration of the analyte in a sample can be determined.[10]

Experimental Protocol

Instrumentation and Materials:

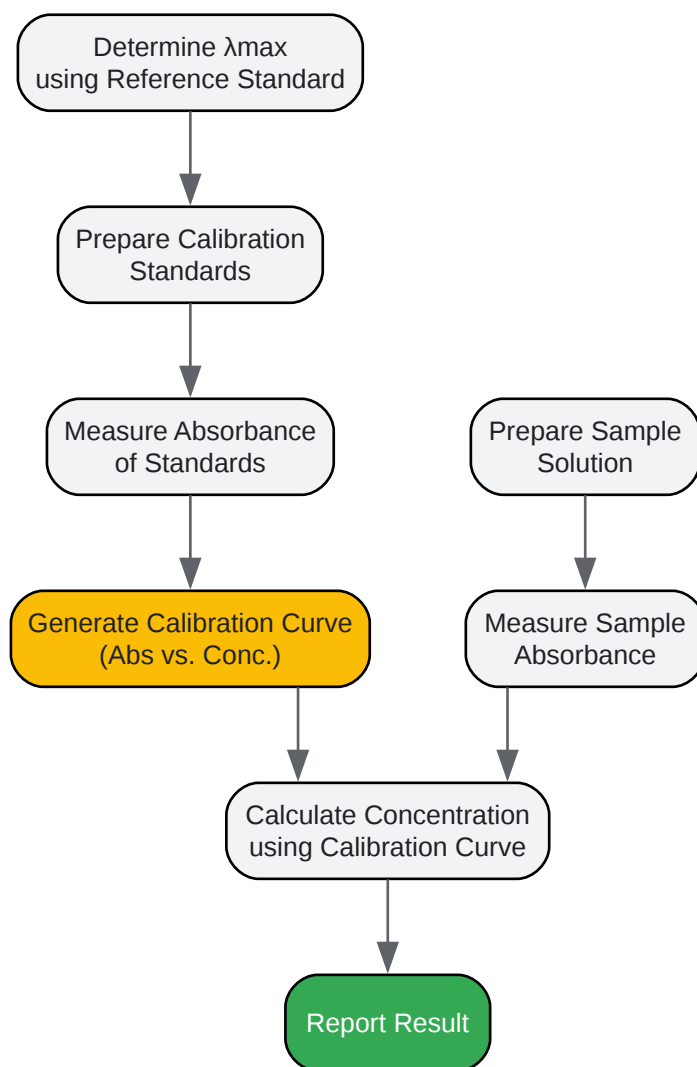
- Double-beam UV-Vis spectrophotometer.
- Matched 1 cm quartz cuvettes.
- Methanol or Acetonitrile (UV grade).
- **2-(p-Tolylamino)isonicotinonitrile** reference standard.

Protocol Steps:

- Determine Wavelength of Maximum Absorbance (λ_{max}):
 - Prepare a dilute solution of the reference standard in the chosen solvent.
 - Scan the solution across the UV range (e.g., 200-400 nm) to identify the λ_{max} .
- Prepare Calibration Curve:
 - Prepare a 100 $\mu\text{g/mL}$ stock solution of the reference standard.
 - Perform serial dilutions to create at least five calibration standards with concentrations that bracket the expected sample concentration.
 - Measure the absorbance of each standard at the predetermined λ_{max} , using the solvent as a blank.
 - Plot absorbance versus concentration to generate a calibration curve.
- Sample Analysis:
 - Prepare the sample by dissolving it in the same solvent to a concentration that results in an absorbance reading within the linear range of the calibration curve (typically 0.1 - 1.0 AU).
 - Measure the absorbance of the sample at λ_{max} .

- Quantification:
 - Calculate the concentration of the sample using the linear regression equation from the calibration curve.

UV-Vis Workflow Diagram



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Caption: UV-Vis spectrophotometry workflow for direct quantification.

Comparative Summary of Methods

The choice of method depends critically on the analytical objective.

Table 4: Method Comparison

Feature	HPLC-UV	GC-MS	UV-Vis Spectrophotometry
Specificity	High (separation-based)	Very High (separation + mass spectrum)	Low (prone to interference)
Sensitivity	High (ng/mL range)	Very High (pg/mL range)	Moderate (µg/mL range)
Sample Throughput	Moderate	Moderate to Low	High
Cost/Complexity	Moderate	High	Low
Best For	Routine QC, purity analysis, formulation	Definitive ID, trace analysis, metabolomics	Rapid screening, pure sample quantification

Conclusion

This application note details three robust and validated methods for the quantification of **2-(p-Tolylamino)isonicotinonitrile**. The RP-HPLC-UV method is recommended for routine quality control and quantitative analysis due to its excellent balance of specificity, sensitivity, and throughput. The GC-MS method should be employed when definitive identification is required or when analyzing for trace-level contaminants. Finally, direct UV-Vis spectrophotometry offers a rapid and cost-effective solution for high-throughput screening of pure samples. The selection of the most appropriate technique should be guided by the specific analytical needs, sample matrix, and available resources.

References

- SIELC Technologies. UV-Vis Spectrum of Isonicotinic Acid. Available from: [\[Link\]](#)
- Acta Poloniae Pharmaceutica. HPLC AND TLC METHODOLOGY FOR DETERMINATION OR PURITY EVALUATION OF 4-METHOXY-2-(3(4-PHENYL-1-PIPERAZINYL))PROPYL. Available from: [\[Link\]](#)

- ResearchGate. Synthesis and Characterization of Some New Metal Complexes of 2-phenyl-2-(p-tolylamino) and 2-phenyl-2-(phenylamino) Acetonitrile Compounds. Available from: [\[Link\]](#)
- LECO Corporation. Analysis of Polymer Extracts by Gas Chromatography-High Resolution Time-of-Flight Mass Spectrometry With Electron and Chemical Ionization. Available from: [\[Link\]](#)
- Iraqi Journal of Science. Synthesis and Characterization of Some New Metal Complexes of 2-phenyl-2-(p-tolylamino) and 2-phenyl-2-(phenylamino) Acetonitrile Compounds. Available from: [\[Link\]](#)
- ResearchGate. UV-vis absorption spectra of acetonitrile solutions of 2 (blue line).... Available from: [\[Link\]](#)
- Journal of Pharmaceutical and Biomedical Analysis. Simultaneous HPLC determination of nitrendipine and impurities of the process of synthesis. Available from: [\[Link\]](#)
- World Health Organization. Analytical methods and achievability - Guidelines for drinking-water quality. Available from: [\[Link\]](#)
- Royal Society of Chemistry. Analytical Methods. Available from: [\[Link\]](#)
- PubMed Central. From (Sub)Porphyrins to (Sub)Phthalocyanines: Aromaticity Signatures in the UV-Vis Absorption Spectra. Available from: [\[Link\]](#)
- ResearchGate. Chemical Analysis of Pesticides Using GC/MS, GC/MS/MS, and LC/MS/MS. Available from: [\[Link\]](#)
- Master Organic Chemistry. UV-Vis Spectroscopy: Absorbance of Carbonyls. Available from: [\[Link\]](#)
- PubMed. Analysis of 62 synthetic cannabinoids by gas chromatography-mass spectrometry with photoionization. Available from: [\[Link\]](#)
- PubMed. Synthetic and analytical strategies for the quantification of phenyl-γ-valerolactone conjugated metabolites in human urine. Available from: [\[Link\]](#)

- SIELC Technologies. HPLC Method for Analysis of 4-Amino-2-chloropyridine on Primesep 100 Column. Available from: [\[Link\]](#)

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Sources

- 1. 2-(m-Tolylamino)isonicotinonitrile (137225-06-0) for sale [\[vulcanchem.com\]](https://vulcanchem.com)
- 2. ptfarm.pl [\[ptfarm.pl\]](https://ptfarm.pl)
- 3. researchgate.net [\[researchgate.net\]](https://researchgate.net)
- 4. UV-Vis Spectrum of Isonicotinic Acid | SIELC Technologies [\[sielc.com\]](https://sielc.com)
- 5. Synthetic and analytical strategies for the quantification of phenyl-γ-valerolactone conjugated metabolites in human urine - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 6. HPLC Method for Analysis of 4-Amino-2-chloropyridine on Primesep 100 Column | SIELC Technologies [\[sielc.com\]](https://sielc.com)
- 7. pubs.rsc.org [\[pubs.rsc.org\]](https://pubs.rsc.org)
- 8. Analysis of 62 synthetic cannabinoids by gas chromatography-mass spectrometry with photoionization - PubMed [\[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- 9. From (Sub)Porphyrins to (Sub)Phthalocyanines: Aromaticity Signatures in the UV–Vis Absorption Spectra - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- 10. pdf.benchchem.com [\[pdf.benchchem.com\]](https://pdf.benchchem.com)
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